

# Application Notes and Protocols for YKL-05-099 in In Vitro Studies

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## Compound of Interest

Compound Name: YKL-05-099

Cat. No.: B15605874

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **YKL-05-099**, a potent inhibitor of Salt-Inducible Kinases (SIKs), in various in vitro experimental settings. The provided information is intended to guide researchers in designing and executing experiments to investigate the biological effects of **YKL-05-099**.

## Introduction

**YKL-05-099** is a small molecule inhibitor targeting the Salt-Inducible Kinase (SIK) family, which includes SIK1, SIK2, and SIK3.[1][2] SIKs are serine/threonine kinases that play crucial roles in regulating various physiological processes, including inflammatory responses and cell growth. [3][4] By inhibiting SIKs, **YKL-05-099** has been shown to modulate cytokine production and affect cell viability in different cell types, making it a valuable tool for research in immunology and oncology.[5][6]

## Mechanism of Action

**YKL-05-099** exerts its effects by inhibiting the kinase activity of SIKs.[1] This inhibition leads to a cascade of downstream events, most notably the dephosphorylation and nuclear

translocation of class IIa histone deacetylases (HDACs), such as HDAC4 and HDAC5, and the CREB-regulated transcriptional coactivators (CRTCs).[4][6] In the nucleus, these dephosphorylated proteins can modulate gene expression. For instance, in acute myeloid leukemia (AML) cells, inhibition of SIK3 by **YKL-05-099** leads to altered HDAC4 phosphorylation and localization, which in turn suppresses the function of the transcription factor MEF2C, a key driver of AML progression.[4][6] Furthermore, SIKs have been shown to interact with and regulate the Wnt/ $\beta$ -catenin signaling pathway, a critical pathway in development and disease.[1][3]

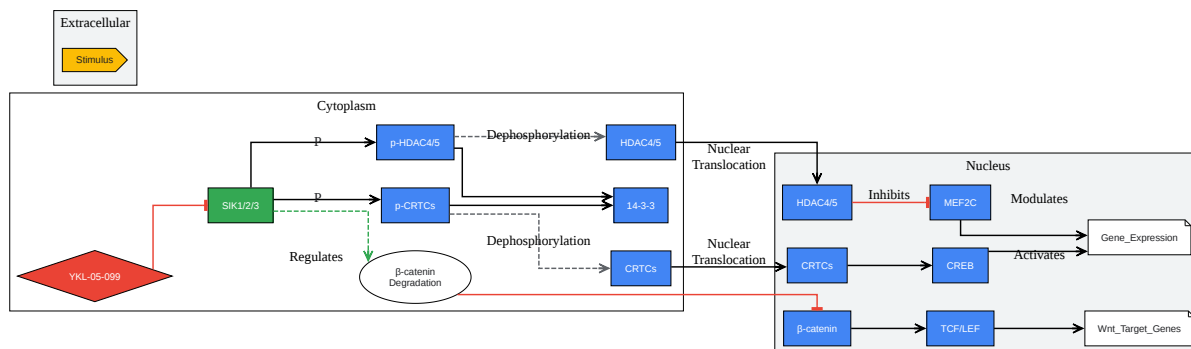
## Data Presentation: Quantitative In Vitro Data for **YKL-05-099**

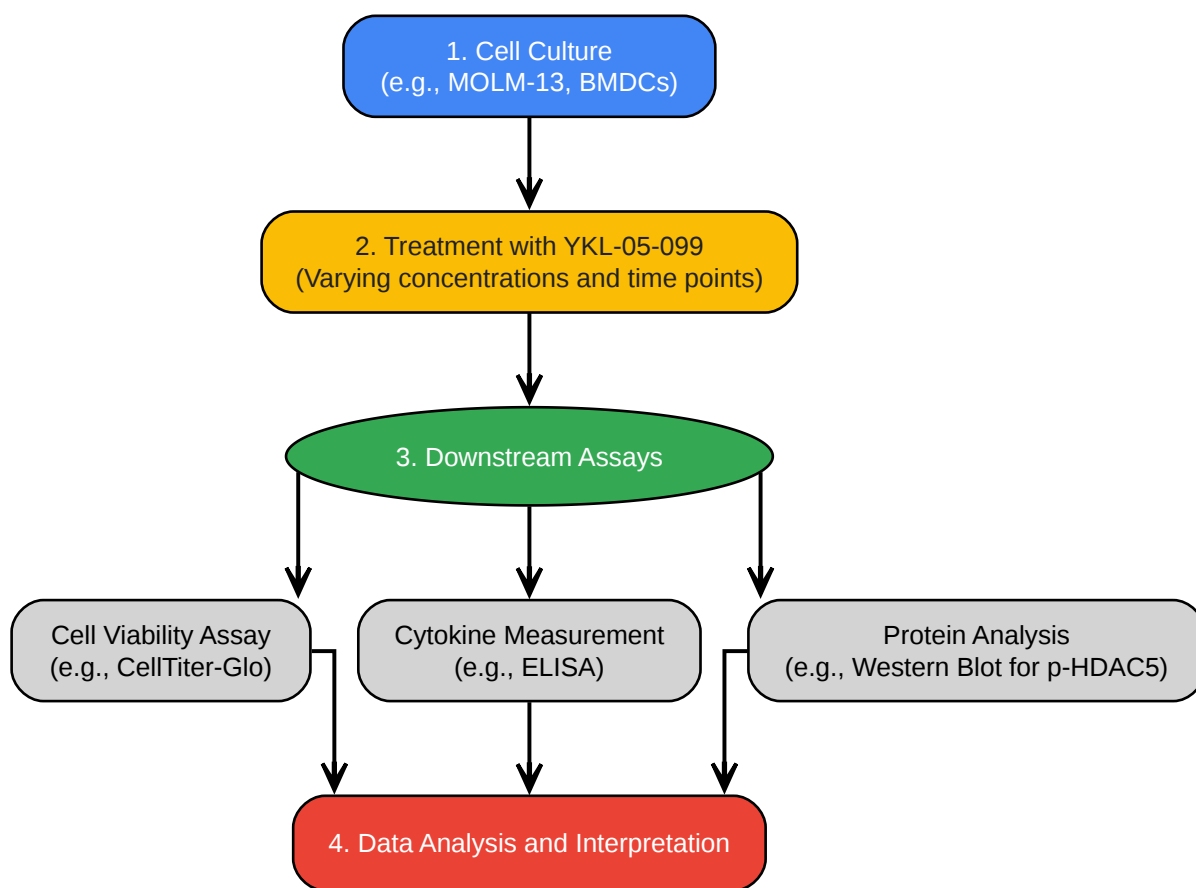
The following table summarizes the key quantitative data for **YKL-05-099** from various in vitro studies.

| Parameter                 | Value        | Cell Line/System                                                 | Reference |
|---------------------------|--------------|------------------------------------------------------------------|-----------|
| IC50 (SIK1)               | ~10 nM       | Cell-free assay                                                  | [1][2]    |
| IC50 (SIK2)               | ~40 nM       | Cell-free assay                                                  | [1][2]    |
| IC50 (SIK3)               | ~30 nM       | Cell-free assay                                                  | [1][2]    |
| EC50 (IL-10 enhancement)  | 460 nM       | Zymosan A-stimulated bone marrow-derived dendritic cells (BMDCs) | [2][5]    |
| IC50 (Cell Proliferation) | 0.24 $\mu$ M | MOLM-13 leukemia cells                                           | [5]       |
| Effective Concentration   | 1 $\mu$ M    | LPS-stimulated BMDCs (for cytokine modulation)                   | [1][5]    |
| Effective Concentration   | 500 nM       | RN2 leukemia cells (pretreatment for 3 days)                     | [4]       |

## Mandatory Visualizations

### Signaling Pathway of YKL-05-099 Action





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